

# Application Notes and Protocols for PF-07957472 in Cell Culture

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## Compound of Interest

Compound Name: PF-07957472

Cat. No.: B15566791

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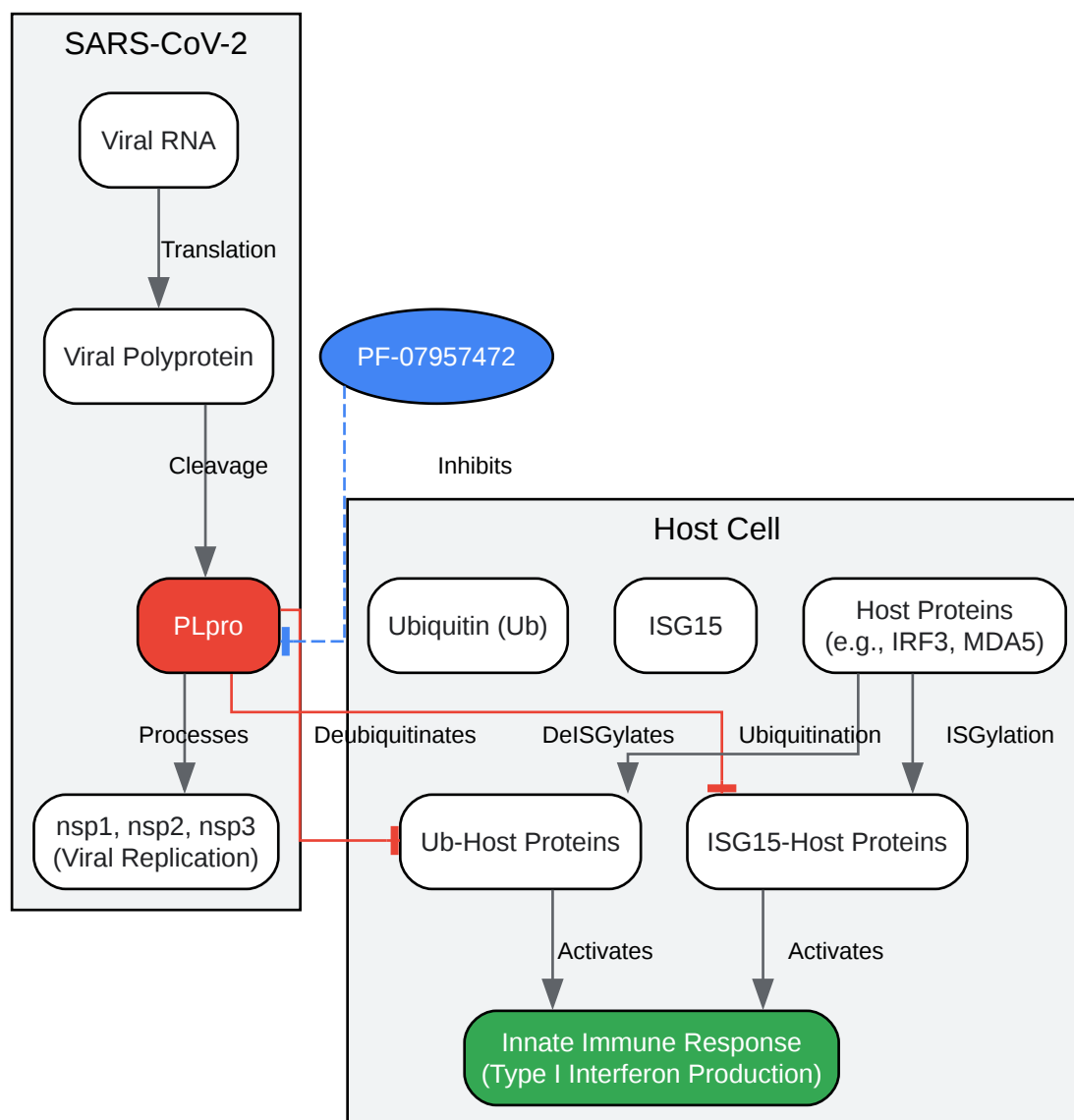
## Introduction

**PF-07957472** is an orally active, potent, and selective inhibitor of the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2) papain-like protease (PLpro).[1][2][3] PLpro is a critical viral enzyme essential for processing the viral polyprotein, facilitating the assembly of the replicase-transcriptase complex, and enabling viral replication. Furthermore, PLpro plays a crucial role in immune evasion by reversing post-translational modifications of host proteins, specifically by removing ubiquitin (deubiquitination) and interferon-stimulated gene 15 (deISGylation) from host cell proteins, thereby antagonizing the host's innate immune response. These dual functions make PLpro a compelling target for antiviral therapeutics. This document provides detailed protocols for evaluating the in vitro efficacy of **PF-07957472** in relevant cell culture models.

## Mechanism of Action: SARS-CoV-2 PLpro Inhibition

SARS-CoV-2 PLpro is a cysteine protease that cleaves the viral polyprotein at three specific sites to release non-structural proteins 1, 2, and 3, which are essential for viral replication. Concurrently, PLpro acts as a deubiquitinating (DUB) and deISGylating enzyme, targeting host

proteins involved in the innate immune signaling cascade, such as IRF3 and NF- $\kappa$ B pathways. By removing ubiquitin and ISG15 modifications, PLpro dampens the type I interferon response, allowing the virus to replicate unchecked. **PF-07957472** directly inhibits the enzymatic activity of PLpro, thereby blocking both viral polyprotein processing and the virus's ability to suppress the host's innate immune response.



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**Caption:** SARS-CoV-2 PLpro signaling pathway and inhibition by **PF-07957472**.

## Quantitative Data Summary

The following table summarizes the in vitro antiviral activity of **PF-07957472** against SARS-CoV-2 in different cell-based assays.

| Assay Type                | Cell Line                                                | Parameter | Value                                 | Reference |
|---------------------------|----------------------------------------------------------|-----------|---------------------------------------|-----------|
| Cytopathic Effect (CPE)   | Differentiated Normal Human Bronchial Epithelial (dNHBE) | EC50      | 13.9 nM                               |           |
| Plaque Reduction          | Vero E6                                                  | EC50      | Dependent on P-gp inhibitor presence  |           |
| Viral RNA Yield Reduction | A549-hACE2                                               | EC50      | Potent, specific values vary by study |           |

## Experimental Protocols

### Protocol 1: Antiviral Activity in Differentiated Normal Human Bronchial Epithelial (dNHBE) Cells at Air-Liquid Interface (ALI)

This protocol describes the evaluation of **PF-07957472** antiviral activity in a physiologically relevant model of the human airway epithelium.

#### 1.1. Materials

- Normal Human Bronchial Epithelial (NHBE) cells
- Bronchial Epithelial Growth Medium (BEGM)
- ALI differentiation medium (e.g., PneumaCult™-ALI Medium)
- Collagen-coated permeable supports (e.g., Transwell® inserts)

- SARS-CoV-2 viral stock
- **PF-07957472**
- Phosphate-buffered saline (PBS)
- Reagents for viral quantification (e.g., RNA extraction kit, qRT-PCR reagents, or plaque assay components)

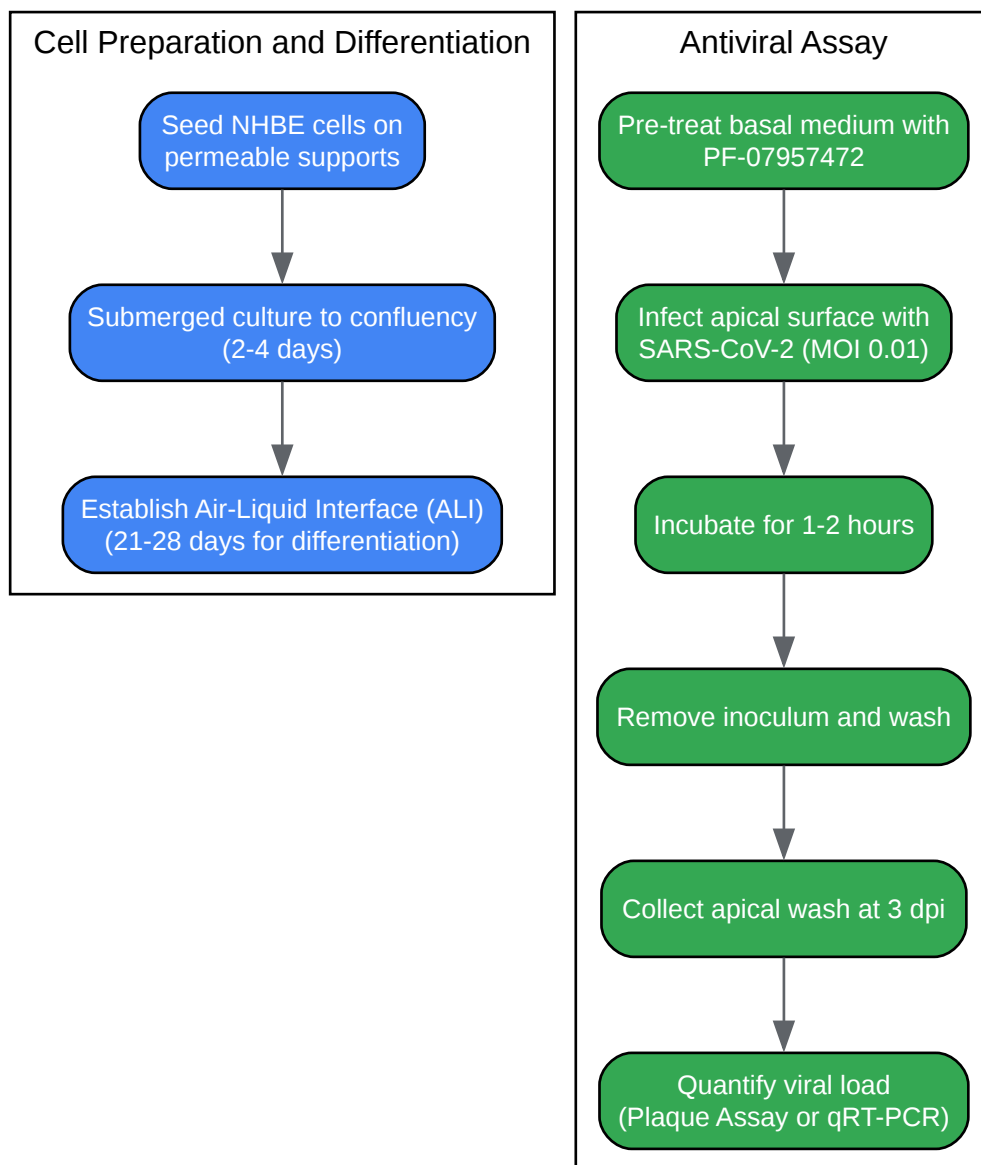
### 1.2. Cell Culture and Differentiation

- Expand NHBE cells in BEGM on collagen-coated tissue culture dishes.
- When cells reach 70-90% confluency, detach them and seed onto collagen-coated permeable supports at a density of  $1.5 \times 10^5$  to  $2 \times 10^5$  cells/cm<sup>2</sup>.
- Culture the cells submerged in BEGM until a confluent monolayer is formed (typically 2-4 days).
- To initiate differentiation, remove the medium from the apical chamber and replace the medium in the basal chamber with ALI differentiation medium. This establishes the air-liquid interface.
- Maintain the ALI culture for at least 21-28 days to allow for full mucociliary differentiation. Change the basal medium every 2-3 days.

### 1.3. Antiviral Assay

- Prepare serial dilutions of **PF-07957472** in ALI differentiation medium.
- Prior to infection, wash the apical surface of the differentiated NHBE cultures once with PBS. Replace the basal medium with fresh ALI medium containing the desired concentrations of **PF-07957472**.
- Infect the cells by adding SARS-CoV-2 (at a Multiplicity of Infection, MOI, of 0.01) to the apical chamber in a small volume of medium.
- Incubate for 1-2 hours at 37°C to allow for viral adsorption.

- After the incubation, remove the viral inoculum from the apical side and wash twice with PBS.
- At 3 days post-infection, collect samples for viral quantification. This can be done by adding a small volume of PBS to the apical surface, incubating for 10 minutes, and then collecting the apical wash for viral titer determination by plaque assay or qRT-PCR.



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**Caption:** Experimental workflow for the dNHBE antiviral assay.

## Protocol 2: Cytopathic Effect (CPE) Reduction Assay in Vero E6 Cells

This protocol describes a high-throughput method to screen for the ability of **PF-07957472** to inhibit SARS-CoV-2-induced cell death.

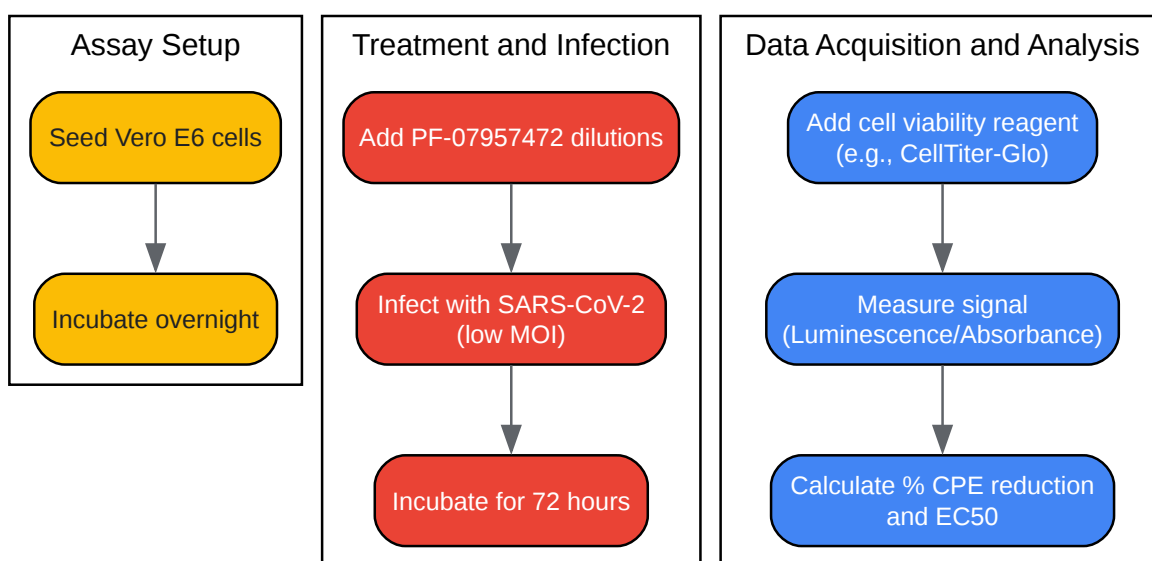
### 2.1. Materials

- Vero E6 cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with fetal bovine serum (FBS) and antibiotics
- 96-well or 384-well clear-bottom, tissue culture-treated plates
- SARS-CoV-2 viral stock
- **PF-07957472**
- Cell viability reagent (e.g., CellTiter-Glo® Luminescent Cell Viability Assay or Neutral Red)
- P-glycoprotein (P-gp) inhibitor (optional, e.g., CP-100356), as Vero E6 cells have high efflux capacity.

### 2.2. Assay Procedure

- Seed Vero E6 cells into 96-well or 384-well plates at a density that will result in a confluent monolayer on the day of infection (e.g., 4,000 cells/well for a 384-well plate). Incubate overnight.
- Prepare serial dilutions of **PF-07957472** in culture medium.
- Remove the culture medium from the cells and add the medium containing the diluted compound. Include "cells only" (no virus, no compound) and "virus only" (no compound) controls.
- Infect the cells with SARS-CoV-2 at a low MOI (e.g., 0.001-0.002) to allow for multiple rounds of replication.

- Incubate the plates for 72 hours at 37°C.
- Assess cell viability using a suitable reagent. For CellTiter-Glo®, add the reagent to each well, incubate for 10 minutes, and measure luminescence. For Neutral Red, incubate the cells with the dye, followed by a wash and extraction step, and then measure absorbance.
- Calculate the percentage of CPE reduction for each compound concentration relative to the "cells only" (100% viability) and "virus only" (0% viability) controls. Determine the EC50 value by fitting the data to a dose-response curve.



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**Caption:** Experimental workflow for the CPE reduction assay.

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## References

- 1. Discovery of SARS-CoV-2 papain-like protease (PLpro) inhibitors with efficacy in a murine infection model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
- 3. biorxiv.org [biorxiv.org]
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